

Personal protective equipment for handling Notopterol

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Compound of Interest

Compound Name: Notopterol

Cat. No.: B1679982

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Essential Safety and Handling Guide for Notopterol

This document provides critical safety protocols, operational procedures, and disposal guidelines for handling **Notopterol**. It is intended for researchers, scientists, and drug development professionals to ensure minimal exposure risk and maintain a safe laboratory environment.

Hazard Identification and Safety Ratings

According to its Safety Data Sheet (SDS), **Notopterol** is not classified as a hazardous substance under the Globally Harmonized System (GHS). However, as a biologically active furanocoumarin with known anti-inflammatory, analgesic, and apoptotic-inducing properties, it is imperative to handle it with appropriate laboratory precautions to avoid unintended physiological effects.^{[1][2][3]}

The substance has been assigned the following safety ratings:

- NFPA (National Fire Protection Association): Health = 0, Fire = 0, Reactivity = 0
- HMIS (Hazardous Materials Identification System): Health = 0, Fire = 0, Reactivity = 0

Despite these ratings, its potent biological activity necessitates the use of personal protective equipment.

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the primary defense against accidental exposure. Standard laboratory procedures for handling bioactive chemical compounds should be followed.

PPE Component	Specification	Purpose	Applicable Scenarios
Gloves	Powder-free nitrile or neoprene gloves.	Prevents dermal absorption.	All handling activities, including weighing, dissolution, and administration.
Lab Coat	Standard laboratory coat.	Protects skin and personal clothing from contamination.	All handling activities.
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields.	Protects eyes from splashes or aerosols.	Required for all handling activities.
Respiratory Protection	NIOSH-approved N95 or higher particulate respirator.	Prevents inhalation of airborne particles, especially when handling the solid form.	Recommended when weighing the powder or when aerosols may be generated.

Operational Plan: Handling Procedures

A systematic approach to handling **Notopterol** minimizes the risk of contamination and exposure.

Engineering Controls

- Weighing: When handling the solid, powdered form of **Notopterol**, use a chemical fume hood or a ventilated balance enclosure to prevent inhalation of airborne particles.

- Solution Preparation: All work with solutions of **Notopterol** should be performed in a chemical fume hood.

Donning PPE

A consistent sequence for putting on PPE ensures complete protection.

- Hand Hygiene: Wash hands thoroughly with soap and water.
- Lab Coat: Don a clean lab coat, ensuring it is fully buttoned.
- Gloves: Don nitrile or neoprene gloves, ensuring the cuffs of the lab coat are tucked into the gloves.
- Respiratory Protection: If required, perform a user seal check and don the respirator.
- Eye Protection: Put on safety glasses.

Weighing and Reconstitution

- Tare a suitable weigh boat inside the ventilated enclosure.
- Carefully weigh the desired amount of solid **Notopterol**.
- Transfer the solid to an appropriate vessel for reconstitution.
- Add the desired solvent. **Notopterol** is soluble in Methanol, DMSO, and Ethanol.^{[4][5]}
- Cap the vessel securely and mix until the solid is fully dissolved.

Doffing PPE

To prevent cross-contamination, remove PPE in the following order before leaving the handling area:

- Gloves: Remove gloves using a technique that avoids skin contact with the outer surface.
- Eye Protection: Remove safety glasses.

- Respiratory Protection: If a respirator was worn, remove it without touching the front.
- Lab Coat: Remove the lab coat.
- Hand Hygiene: Wash hands thoroughly with soap and water immediately after removing all PPE.

Disposal Plan

Proper disposal of **Notopterol** and contaminated materials is crucial to prevent environmental contamination and accidental exposure. All disposal must comply with applicable federal, state, and local regulations.^[6]

- Unused Compound: Unused **Notopterol** should be treated as chemical waste. The best option is to use a community-based drug "take-back" program if available.^[7] Otherwise, dispose of it through your institution's hazardous waste program.
- Contaminated Materials: All disposable items that have come into contact with **Notopterol** (e.g., gloves, weigh boats, pipette tips, paper towels) should be collected in a labeled, sealed hazardous waste container.^{[6][8]}
- Liquid Waste: Solutions containing **Notopterol** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour solutions down the drain.^[9]
- Empty Containers: Before discarding, scratch out all identifying information on the original container label to protect proprietary information.^[7] Dispose of the container in accordance with institutional guidelines.

Quantitative Data Summary

The following table summarizes key quantitative data for **Notopterol**.

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₂₂ O ₅	[4]
Formula Weight	354.4 g/mol	[4]
Purity	≥95% - 99.95%	[4][5]
Appearance	A solid	[4][5]
Storage Temperature	-20°C	[2][4]
Solubility	Soluble in Methanol, DMSO (≥35.4 mg/mL), Ethanol (≥13.4 mg/mL)	[4][5]
JAK2 IC ₅₀	9.51 μM	[4]
JAK3 IC ₅₀	25.2 μM	[4]
TYK2 IC ₅₀	>667 μM	[4]
JAK1 IC ₅₀	>2,000 μM	[4]

Experimental Protocols

Notopterol has been utilized in various experimental models to investigate its biological activity. Below are summaries of key methodologies.

In Vitro: Apoptosis and Cell Cycle Arrest in HL-60 Cells

This protocol details the investigation of **Notopterol**'s effect on human acute myeloid leukemia (AML) HL-60 cells.[2][4]

- Cell Culture: HL-60 cells are cultured in a suitable medium at 37°C with 5% CO₂.
- Treatment: Cells are treated with varying concentrations of **Notopterol** (e.g., 5, 10, 20, 40, 60 μM) for specified time periods (e.g., 48 hours).[2]
- Apoptosis Assay: Apoptosis is measured using methods such as Annexin V/PI staining followed by flow cytometry. The expression of apoptosis-related proteins (Bax, Bcl-2, caspases) can be analyzed by Western blot.[2]

- **Cell Cycle Analysis:** Cells are fixed, stained with a DNA-intercalating dye (e.g., propidium iodide), and analyzed by flow cytometry to determine the cell cycle distribution (G₀/G₁, S, G₂/M phases). **Notopterol** has been shown to induce G₀/G₁ phase arrest at concentrations of 10, 20, and 40 μM.[\[4\]](#)

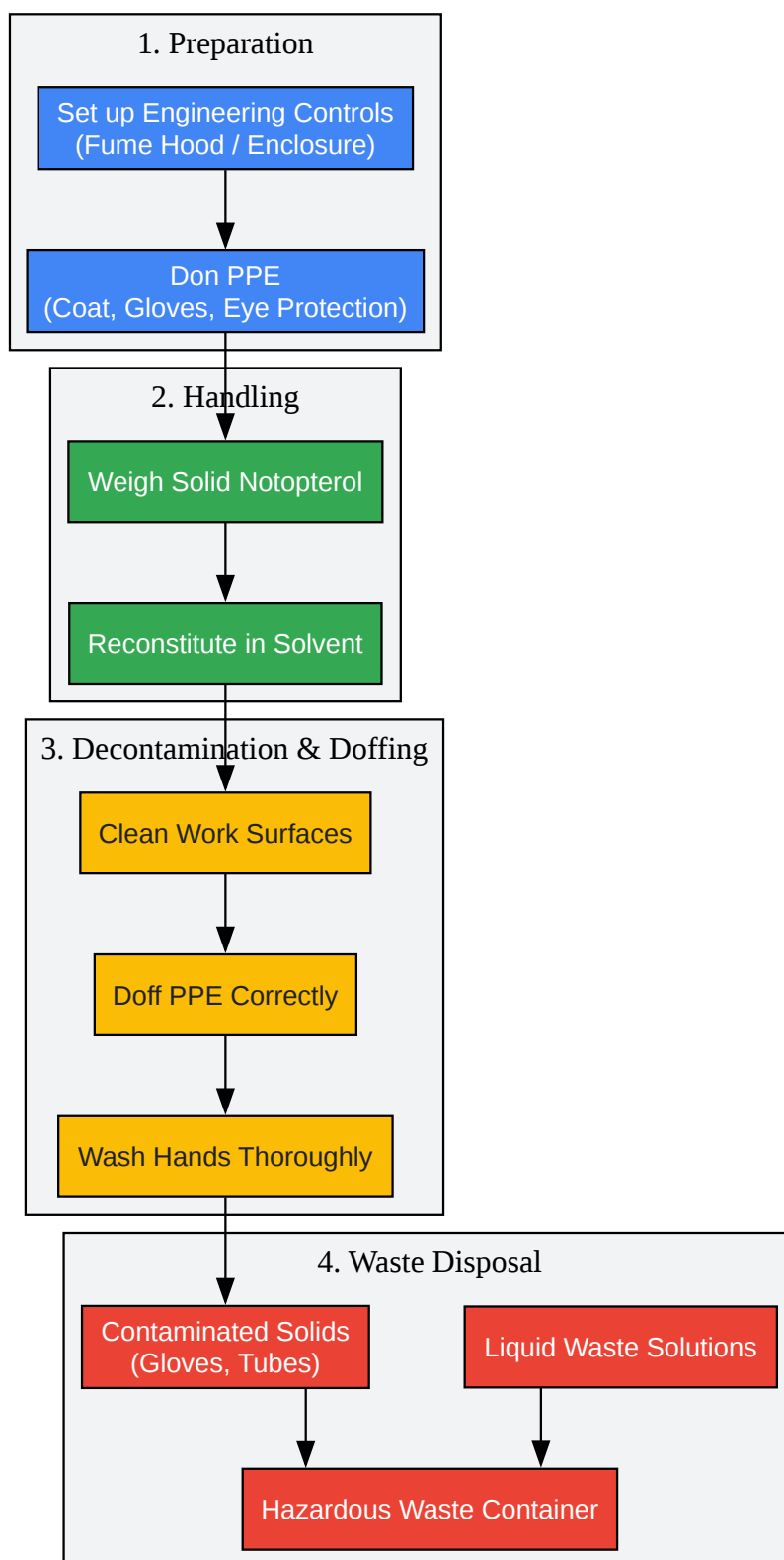
In Vivo: Collagen-Induced Arthritis (CIA) Mouse Model

This protocol describes the use of **Notopterol** to treat an animal model of rheumatoid arthritis.
[\[10\]](#)[\[11\]](#)

- **Animal Model:** Arthritis is induced in susceptible mouse strains (e.g., DBA/1J) by immunization with type II collagen.
- **Treatment Administration:** Once arthritis is established, mice are treated with **Notopterol** (e.g., 20 mg/kg per day) via intraperitoneal or oral administration.[\[4\]](#)[\[10\]](#)
- **Efficacy Assessment:** Therapeutic effects are evaluated by monitoring joint swelling, clinical arthritis scores, and histological analysis of joint tissue to assess inflammation and bone erosion.[\[4\]](#)[\[10\]](#)
- **Mechanism Analysis:** Serum levels of inflammatory cytokines are measured, and tissues can be analyzed for the infiltration of inflammatory cells and the activation status of signaling pathways like JAK-STAT.[\[10\]](#)

Visualizations

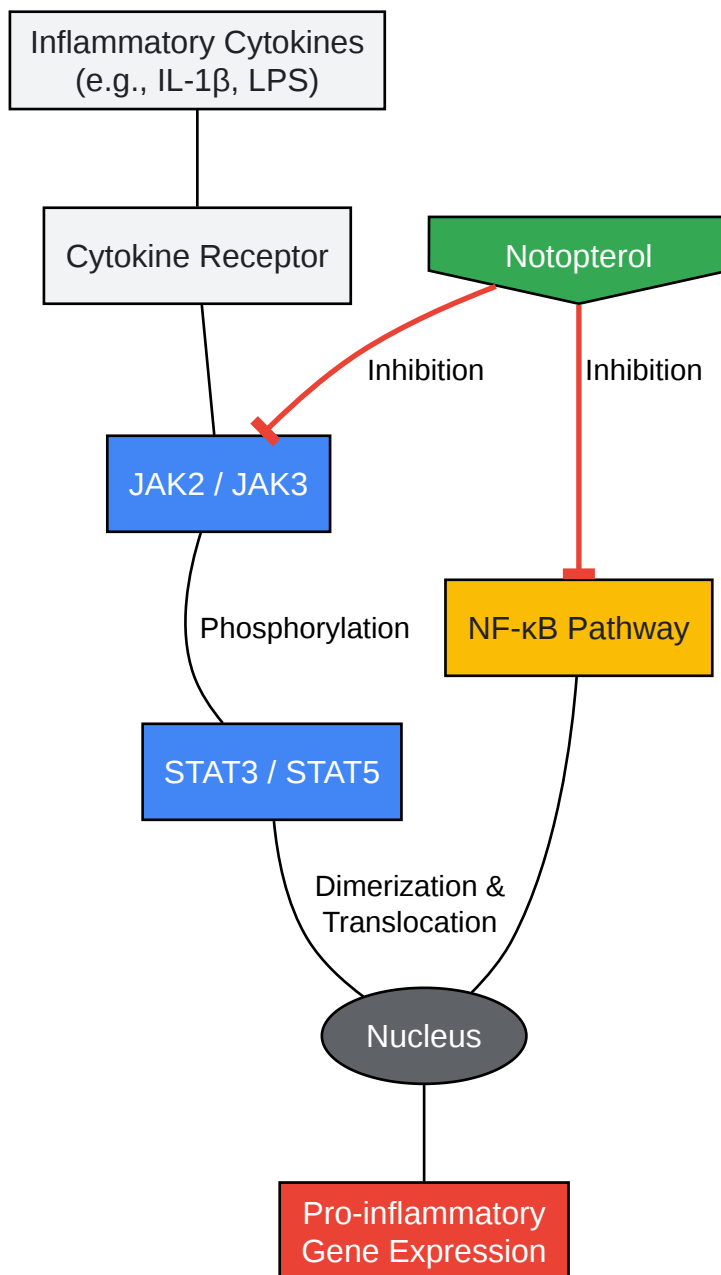
Procedural Workflow for Handling Notopterol



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Caption: Workflow for the safe handling of **Notopterol** from preparation to disposal.

Notopterol's Anti-Inflammatory Signaling Pathway



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Caption: **Notopterol** inhibits inflammation by targeting the JAK/STAT and NF- κ B pathways.

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